

Technical Support Center: 4-Methyl-2-nitropyridin-3-ol

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Compound of Interest

Compound Name: 4-Methyl-2-nitropyridin-3-ol

Cat. No.: B1367648

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Welcome to the technical support guide for **4-Methyl-2-nitropyridin-3-ol** (CAS No. 15128-89-9). This document provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and effective use of this compound in experimental settings. As a substituted nitropyridine, this molecule possesses unique reactivity that, if not properly understood, can lead to experimental inconsistencies. This guide is structured to proactively address potential challenges and answer common questions.

Section 1: Compound Profile & Safety Precautions

4-Methyl-2-nitropyridin-3-ol is a heterocyclic organic compound featuring a pyridine core substituted with methyl, nitro, and hydroxyl groups.^[1] These functional groups dictate its chemical properties, including its moderate solubility in water and higher solubility in organic solvents, as well as its reactivity.^[2] The electron-withdrawing nature of the nitro group significantly influences the pyridine ring's chemistry, making it a valuable intermediate in the synthesis of more complex molecules.^{[2][3]}

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	15128-89-9	[1]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[1]
Molecular Weight	154.12 g/mol	[1]
Appearance	Typically a yellow to brown solid	[2]
Common Synonyms	3-Hydroxy-4-methyl-2-nitropyridine, 4-Methyl-2-nitro-3-pyridinol	[1] [4]

Core Safety Directives

Disclaimer: This information is a summary based on data for structurally related compounds. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for complete and accurate safety information before handling this chemical.

Based on related nitropyridine compounds, **4-Methyl-2-nitropyridin-3-ol** should be handled with care. General hazards may include:

- Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[\[5\]](#)
- Irritation: Causes skin irritation and serious eye irritation.[\[6\]](#)
- Respiratory Effects: May cause respiratory irritation.[\[6\]](#)
- Physical Hazards: Some related compounds are flammable and may decompose explosively under conditions of heat, shock, or friction.[\[7\]](#)

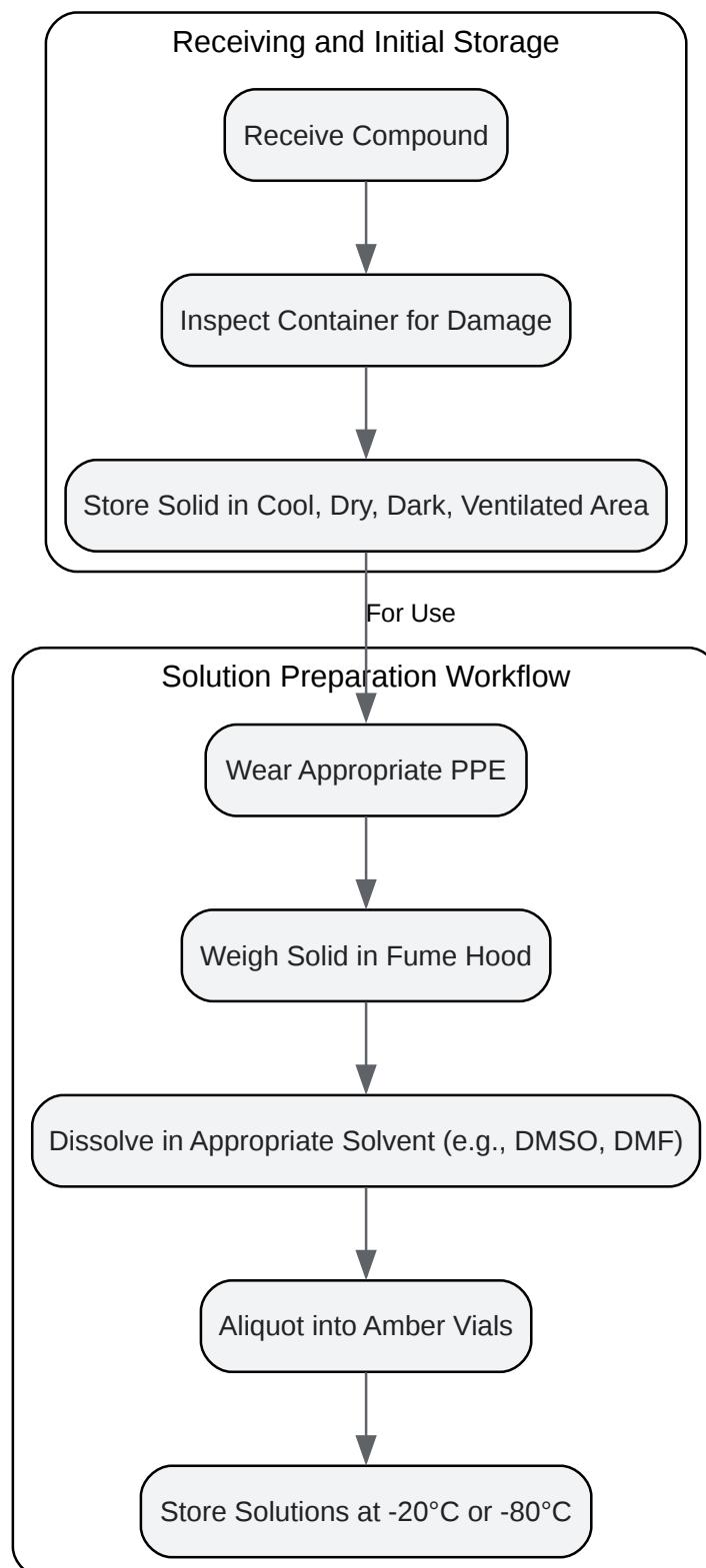
Personal Protective Equipment (PPE) and Handling:

- Engineering Controls: Always work within a certified chemical fume hood to avoid inhalation of dust or vapors.
- Eye/Face Protection: Wear tightly sealed safety goggles and a face shield.

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a flame-retardant lab coat.
- Handling: Avoid creating dust. Use non-sparking tools and implement measures to prevent static discharge. Wash hands and face thoroughly after handling.[8]

Section 2: Proper Handling & Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure the stability and integrity of **4-Methyl-2-nitropyridin-3-ol**, thereby safeguarding your experimental results.

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Caption: General workflow for handling and preparing solutions.

Recommended Storage Conditions

Improper storage is a primary cause of compound degradation. The following conditions are recommended to maintain the long-term stability of **4-Methyl-2-nitropyridin-3-ol**.

Table 2: Storage Recommendations

Form	Condition	Rationale & Best Practices	Source(s)
Solid	Cool, dry, dark, well-ventilated area.	Prevents thermal degradation, hydrolysis from atmospheric moisture, and potential photodegradation. The container must be kept tightly closed. [7] [8]	
Inert Atmosphere (e.g., Argon, Nitrogen)		Recommended for long-term storage to prevent slow oxidation. [7] [9]	
Solution	-20°C to -80°C in aliquots.	Minimizes solvent evaporation and slows degradation pathways. Aliquoting avoids repeated freeze-thaw cycles.	N/A
Amber or foil-wrapped vials.		Protects from light, as nitroaromatic compounds are often photosensitive.	N/A

Section 3: Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments in a question-and-answer format.

Q1: I am having difficulty dissolving the compound. What should I do?

Answer: The solubility of **4-Methyl-2-nitropyridin-3-ol** is moderate in polar solvents and higher in some organic solvents.[\[2\]](#) If you are experiencing issues, consider the following:

- Solvent Selection: While moderately soluble in water, it has better solubility in organic solvents. For stock solutions, dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF) are excellent starting points. For reaction media, solvents like methanol, ethanol, or acetonitrile may be suitable.
- Assisted Dissolution: Employ sonication in an ultrasonic bath or gentle warming (do not exceed 40-50°C) to aid dissolution. Always monitor for color changes during warming, as this can indicate degradation.
- Purity Check: Poor solubility can sometimes be an indicator of impurities. If possible, verify the purity of your batch using HPLC or NMR.

Q2: My solution of the compound darkens from yellow to dark brown over time. Is it still usable?

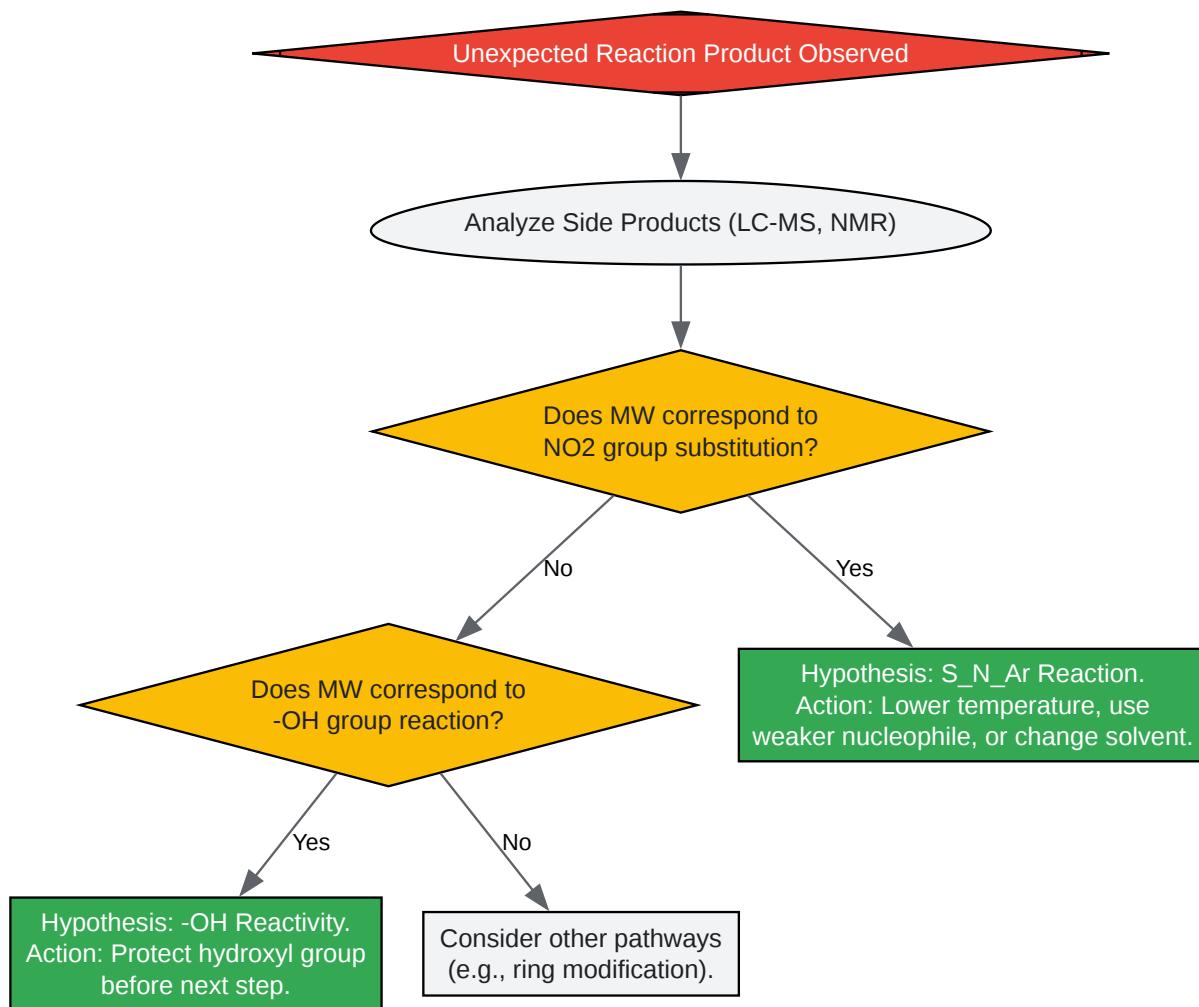
Answer: A significant color change, particularly darkening, is a strong visual indicator of compound degradation. This is likely due to oxidation or photodegradation.

- Recommendation: It is strongly advised to discard the discolored solution and prepare a fresh one from solid stock. The degradation products could interfere with your experiment or, worse, exhibit their own biological activity, leading to erroneous conclusions.
- Prevention: To prevent this, always store solutions in amber vials, protected from light, at -20°C or below. Preparing fresh solutions for each experiment is the best practice to ensure reproducibility.

Q3: My reaction is yielding unexpected side products. What could be the cause?

Answer: The formation of unexpected products often points to the inherent reactivity of the **4-Methyl-2-nitropyridin-3-ol** molecule, which has multiple reactive sites.

- Nitro Group as a Leaving Group: The nitro group on the pyridine ring can act as a nucleofuge (leaving group) in nucleophilic aromatic substitution (SNAr) reactions.[10] If your reaction mixture contains strong nucleophiles (e.g., thiols, secondary amines), they may displace the nitro group.[10]
- Hydroxyl Group Reactivity: The phenolic hydroxyl group is acidic and can be deprotonated by a base. The resulting alkoxide is a potent nucleophile and can participate in reactions (e.g., Williamson ether synthesis). It can also be a target for acylation or other derivatization.
- Ring Reactivity: The pyridine ring itself, activated by the electron-withdrawing nitro group, can be susceptible to certain types of nucleophilic attack.[2]
- Troubleshooting Steps:
 - Analyze your side products by LC-MS or GC-MS to determine their molecular weights. This can provide immediate clues as to whether a group has been substituted.
 - If SNAr of the nitro group is suspected, try lowering the reaction temperature or using a less potent nucleophile.
 - Protect the hydroxyl group with a suitable protecting group (e.g., TBDMS, MOM) before carrying out reactions at other sites if it is interfering.

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Caption: Decision process for troubleshooting unexpected reactivity.

Section 4: Frequently Asked Questions (FAQs)

Q: What is the best solvent for preparing a 10 mM stock solution? A: For biological assays, DMSO is the most common and effective solvent. For chemical synthesis, DMF is also an excellent choice. Always use anhydrous grade solvents to prevent hydrolysis.

Q: Is the compound sensitive to acidic or basic conditions? A: Yes. Strong bases will deprotonate the hydroxyl group, which may be undesirable. Strong acidic conditions could potentially lead to hydrolysis or other degradation pathways, similar to related nitropyridines.

[11] It is recommended to maintain a near-neutral pH unless the reaction chemistry requires otherwise, and even then, exposure should be minimized.

Q: Can I store the solid compound at room temperature on the bench? A: This is not recommended for long-term storage. While stable for short periods, optimal long-term stability is achieved by storing it in a tightly sealed container in a cool, dry, and dark place.[7]

Q: What analytical techniques are best for confirming the identity and purity of this compound?

A: A combination of techniques is ideal. ^1H NMR and ^{13}C NMR will confirm the chemical structure. HPLC with a UV detector is excellent for assessing purity. Mass spectrometry (MS) will confirm the molecular weight.

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